

Physical and chemical properties of 3-(Trimethoxysilyl)propyl methacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Trimethoxysilyl)propyl
methacrylate

Cat. No.: B1213057

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of 3-(Trimethoxysilyl)propyl Methacrylate

Abstract

3-(Trimethoxysilyl)propyl methacrylate (TMSPMA) is a bifunctional organosilane that serves as a vital coupling agent and monomer in the field of advanced materials science.^[1] Its unique molecular architecture, which includes a polymerizable methacrylate group and a hydrolyzable trimethoxysilyl group, enables it to form covalent bonds with both organic polymers and inorganic substrates.^[1] This dual reactivity makes TMSPMA an essential component in the formulation of adhesives, coatings, composites, and dental restorative materials.^{[1][2]} In the realm of drug development and biomedical applications, it is utilized in the synthesis of hybrid nanomaterials, functionalized drug carriers, and scaffolds for tissue engineering.^[1] This guide provides a comprehensive overview of the physical and chemical properties, reaction mechanisms, and key experimental protocols for TMSPMA.

Chemical Structure

TMSPMA, also known by the synonym γ -methacryloxypropyltrimethoxysilane, possesses a distinct structure that is key to its functionality.^[1] It consists of a propyl chain linking a methacrylate group on one end and a trimethoxysilyl group on the other.

Caption: Chemical structure of **3-(Trimethoxysilyl)propyl methacrylate** (TMSPMA).

Physical Properties

TMSPMA is a clear, colorless to pale yellow liquid with a faintly sweet, ester-like odor.[1][3] It is a light and heat-sensitive compound.[3][4] While it is hydrophobic in nature, it readily reacts with moisture.[3] It is soluble in organic solvents like acetone, benzene, and methanol but insoluble in water.[5]

Table 1: Physical and Chemical Properties of **3-(Trimethoxysilyl)propyl methacrylate**

Property	Value	References
Molecular Formula	C ₁₀ H ₂₀ O ₅ Si	[5][6][7]
Molecular Weight	248.35 g/mol	[5][6][7]
Appearance	Clear, colorless to faint yellow liquid	[1][3][7]
Odor	Faintly sweet, ester-like	[1][3]
Density	1.045 g/cm ³ at 25 °C	[5][6][7]
Boiling Point	190 °C at 1013 hPa	[5][6][7]
110 °C at 5 mmHg	[5]	
Flash Point	92 °C (198 °F) (closed cup)	[5][6][8]
Refractive Index	1.4285 - 1.431 at 25 °C	[4][6]
Viscosity	2.5 - 3.2 mm ² /s at 25 °C	[5]
Vapor Pressure	0.023 hPa at 25 °C	[5]
Autoignition Temperature	265 °C (509 °F)	[6]
log P (Octanol/Water)	2.1	

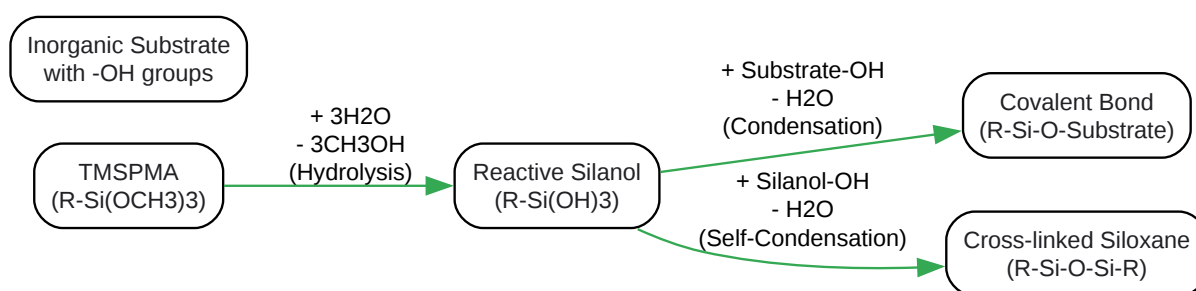
Chemical Properties and Reactivity

The utility of TMSPMA stems from its dual reactivity, allowing it to act as a bridge between different material types.[1]

Hydrolysis and Condensation of the Trimethoxysilyl Group

In the presence of moisture, the trimethoxysilyl groups undergo hydrolysis to form reactive silanol (Si-OH) groups, with methanol as a byproduct.[9][10] This reaction can be catalyzed by acids or bases.[9][11] The hydrolysis rate is dependent on pH, with acidic conditions enhancing the reaction while slowing subsequent condensation.[3][12]

These silanol groups can then condense with hydroxyl groups on the surface of inorganic substrates like glass or metal oxides to form stable covalent oxane bonds (Si-O-Substrate).[9] They can also self-condense to create a cross-linked siloxane network at the interface, enhancing adhesion and durability.[9]



[Click to download full resolution via product page](#)

Caption: Hydrolysis and condensation pathway of TMSPMA.

Polymerization of the Methacrylate Group

The methacrylate group of TMSPMA can participate in free-radical polymerization.[3] This reaction can be initiated by heat or chemical initiators, allowing TMSPMA to be incorporated into a polymer chain.[5] This enables the modification of organic polymers, imparting properties of the silane, such as improved adhesion and moisture resistance.[10] TMSPMA can be homopolymerized or copolymerized with other monomers like vinyl acetate, acrylic acid, and methyl methacrylate.[7][10]

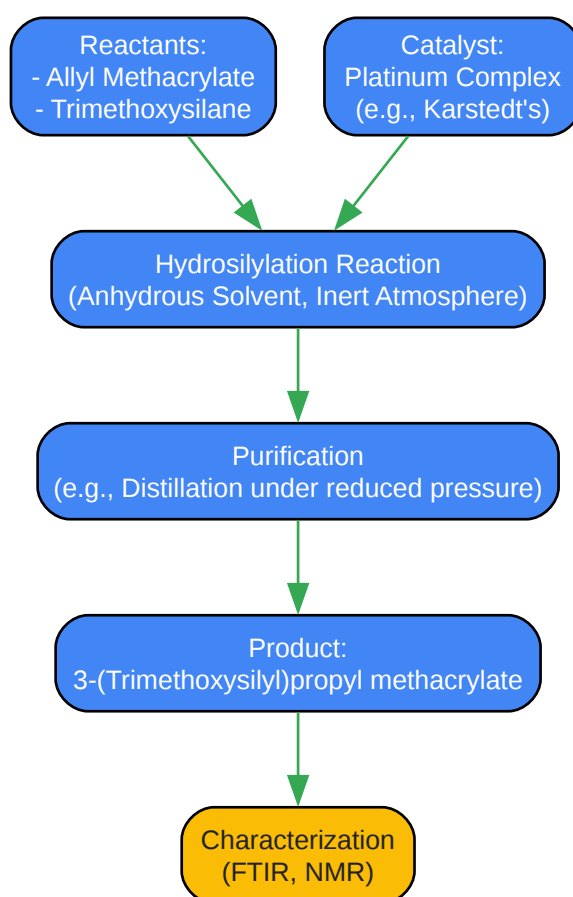
Various controlled radical polymerization techniques have been successfully employed to synthesize well-defined polymers containing TMSPMA, including:

- Atom Transfer Radical Polymerization (ATRP): This method has been used to create block copolymers with low polydispersity ($M_w/M_n = 1.20\text{--}1.40$).[\[13\]](#)
- Reversible Addition-Fragmentation chain-Transfer (RAFT) Polymerization: RAFT allows for the synthesis of TMSPMA-based polymers with controlled molecular weights and narrow molecular weight distributions.[\[14\]](#)
- Group Transfer Polymerization (GTP): GTP is a fast polymerization method performed at room temperature that can produce TMSPMA polymers with narrow polydispersity indices.[\[15\]](#)

Experimental Protocols

Synthesis via Hydrosilylation

The industrial synthesis of TMSPMA is typically achieved through the platinum-catalyzed hydrosilylation of allyl methacrylate with trimethoxysilane.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for TMSPMA synthesis and characterization.[1]

Methodology:

- **Reactant Preparation:** Allyl methacrylate and trimethoxysilane are charged into a reactor under an inert atmosphere (e.g., nitrogen).[1] Anhydrous solvent is used to prevent premature hydrolysis.[3]
- **Catalysis:** A platinum catalyst, such as Karstedt's catalyst, is introduced to initiate the hydrosilylation.[1]
- **Reaction:** The reaction mixture is typically heated to facilitate the addition of the Si-H bond across the allyl double bond.[1]
- **Purification:** The resulting product is purified, often by vacuum distillation, to remove unreacted starting materials and catalyst residues.[5]
- **Characterization:** The identity and purity of the synthesized TMSPMA are confirmed using spectroscopic methods such as Fourier-transform infrared spectroscopy (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy.[1]

Protocol for Bulk RAFT Polymerization

This protocol is adapted from methods used for structurally similar monomers.[14]

Materials:

- **Monomer:** **3-(Trimethoxysilyl)propyl methacrylate** (TMSPMA), with inhibitor removed.
- **RAFT Agent:** e.g., 2-Cyanoprop-2-yl dithiobenzoate (CPDB).
- **Initiator:** e.g., Azobisisobutyronitrile (AIBN), recrystallized.
- **Equipment:** Schlenk tube, magnetic stir bar, vacuum line, oil bath.

Methodology:

- Preparation: In a Schlenk tube, add the RAFT agent and initiator. A typical molar ratio is [Monomer]:[RAFT Agent]:[Initiator] = 100:1:0.1.[14] Add the TMSPMA monomer.
- Degassing: Seal the tube and perform at least three freeze-pump-thaw cycles to remove dissolved oxygen, which can inhibit the polymerization.[14]
- Polymerization: After the final thaw, backfill the tube with an inert gas (e.g., argon). Immerse the tube in a preheated oil bath, typically at 60-80 °C, and stir for the desired time (e.g., 8-24 hours).[14]
- Termination and Purification: Quench the reaction by cooling to room temperature and exposing it to air. The resulting polymer can be purified by precipitation in a non-solvent like cold methanol, followed by filtration and drying under vacuum.[14]

Safety and Handling

TMSPMA is a combustible liquid and may cause irritation to the eyes, skin, and respiratory tract.[8] It is sensitive to moisture and will liberate flammable methanol upon contact with water or humid air.[8][16]

- Handling: Use with adequate ventilation, such as in a fume hood.[8][17] Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including chemical splash goggles and protective gloves.[8][18]
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible substances such as strong oxidizing agents.[8] The container should be kept tightly closed and protected from moisture, preferably under an inert gas.[17]
- First Aid: In case of eye contact, flush immediately with plenty of water for at least 15 minutes. For skin contact, wash off with plenty of water. If inhaled, move to fresh air.[8][16]

When heated to decomposition, it emits acrid smoke and irritating fumes.[6][18]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. chinacouplingagents.com [chinacouplingagents.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 3-Methacryloxypropyltrimethoxysilane | 2530-85-0 [chemicalbook.com]
- 5. Buy 3-(Trimethoxysilyl)propyl methacrylate | 2530-85-0 [smolecule.com]
- 6. 3-(Trimethoxysilyl)propyl methacrylate | C10H20O5Si | CID 17318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-(Trimethoxysilyl)propyl methacrylate, 98% - Manufacturers & suppliers with worldwide shipping [ottokemi.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. benchchem.com [benchchem.com]
- 10. The important role of 3-(methacryloyloxy)propyltrimethoxysilane_Chemicalbook [chemicalbook.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. pubs.acs.org [pubs.acs.org]
- 14. benchchem.com [benchchem.com]
- 15. d-nb.info [d-nb.info]
- 16. fishersci.com [fishersci.com]
- 17. uwaterloo.ca [uwaterloo.ca]
- 18. echemi.com [echemi.com]
- To cite this document: BenchChem. [Physical and chemical properties of 3-(Trimethoxysilyl)propyl methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213057#physical-and-chemical-properties-of-3-trimethoxysilyl-propyl-methacrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com